

Proper Disposal Procedures for Bohemine

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Compound of Interest

Compound Name:	Bohemine
CAS No.:	189232-42-6
Cat. No.:	B1667358

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This document provides essential safety and logistical information for the proper disposal of **Bohemine** (CAS 189232-42-6), a synthetic, cell-permeable, cyclin-dependent kinase inhibitor. Adherence to these procedures is critical to ensure laboratory safety and environmental protection.

I. Immediate Safety and Handling Precautions

Before handling **Bohemine**, it is imperative to consult the full Safety Data Sheet (SDS). While the substance is not classified as hazardous under the Globally Harmonized System (GHS), it should be handled with caution as a potentially hazardous material^{[1][2]}.

- **Personal Protective Equipment (PPE):** Wear standard laboratory PPE, including safety glasses, gloves, and a lab coat.
- **Avoid Contact:** Do not ingest, inhale, or allow contact with skin, eyes, or clothing^[2].
- **Ventilation:** Use in a well-ventilated area to minimize inhalation exposure.

- **Spill Management:** In case of a spill, avoid generating dust. Collect the spilled material with an appropriate absorbent and place it in a sealed container for disposal.

II. Chemical and Physical Properties

A summary of **Bohemine**'s relevant properties is provided in the table below. This information is crucial for understanding its behavior and potential environmental impact.

Property	Value	Reference
CAS Number	189232-42-6	[1]
Molecular Formula	C ₁₈ H ₂₄ N ₆ O	[1]
Molecular Weight	340.43 g/mol	[1]
Appearance	Crystalline solid	[2]
Solubility	Soluble in ethanol (~15 mg/ml), DMSO (~30 mg/ml), and DMF (~30 mg/ml). Sparingly soluble in aqueous buffers.	[2]
Water Hazard Class	1 (Self-assessment): Slightly hazardous for water.	[1]

III. Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Bohemine** waste. This procedure is designed to comply with general laboratory safety standards and environmental regulations.

1. Waste Segregation and Collection:

- **Solid Waste:**
- Collect all solid **Bohemine** waste, including unused product and contaminated materials (e.g., weigh boats, pipette tips, gloves), in a designated, clearly labeled, and sealable hazardous waste container.
- The container should be made of a material compatible with the chemical.

- Liquid Waste:
- Collect all liquid waste containing **Bohemine**, including stock solutions and experimental residues, in a separate, leak-proof, and clearly labeled hazardous waste container.
- Do not mix with other incompatible waste streams.
- Given its slight hazard to water, do not dispose of **Bohemine** solutions down the drain^[1].

2. Waste Labeling:

- Properly label all waste containers with the following information:
- "Hazardous Waste"
- "**Bohemine**" and its CAS number (189232-42-6)
- An estimate of the concentration and volume
- The date of accumulation
- The primary hazard(s) (e.g., "Chemical Waste," "Slightly hazardous for water")

3. Storage of Waste:

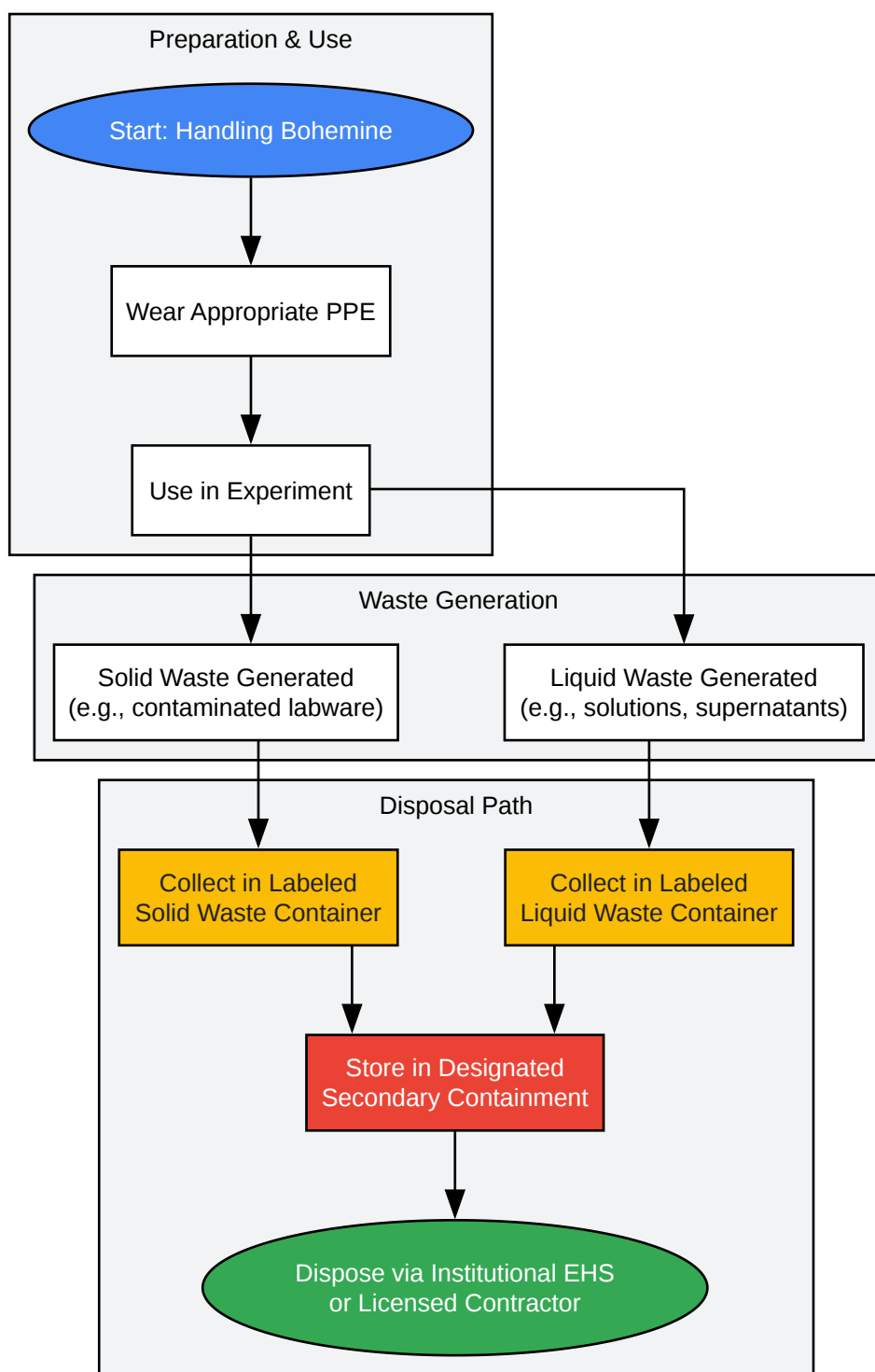
- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Follow your institution's guidelines for the temporary storage of chemical waste.

4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Provide the disposal contractor with a copy of the Safety Data Sheet and a complete inventory of the waste.

IV. Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Bohemine**.



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Caption: Workflow for the safe disposal of **Bohemine** waste.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult with your Environmental Health and Safety (EHS) department for detailed guidance.

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References

- [1. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
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